

Application Notes and Protocols for Preparing STX140 Stock Solution in Cell Culture

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Compound of Interest

Compound Name: STX140

Cat. No.: B1681772

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Introduction

STX140, a bis-sulfamate derivative of the endogenous steroid 2-methoxyestradiol, is a potent, orally bioavailable anticancer agent.[1][2] It functions as a microtubule disruptor, leading to cell cycle arrest and apoptosis in various cancer cell lines, including those resistant to taxanes.[2][3][4] **STX140** has also been shown to inhibit steroid sulfatase and carbonic anhydrases IX and II.[5] Furthermore, recent studies suggest its involvement in inducing cellular senescence in melanoma cells.[2][6] Proper preparation of **STX140** stock solutions is critical for obtaining accurate and reproducible results in in-vitro cell culture experiments. These application notes provide a detailed protocol for the preparation, storage, and handling of **STX140** stock solutions for research purposes.

Quantitative Data Summary

The following tables summarize the key physical, chemical, and biological properties of **STX140**.

Table 1: Chemical and Physical Properties of **STX140**

Property	Value	Reference
CAS Number	401600-86-0	[1][5]
Molecular Formula	C ₁₉ H ₂₈ N ₂ O ₇ S ₂	[1][5]
Molecular Weight	460.56 g/mol	[1]
Appearance	Solid powder	[1]
Purity	>98%	[1]

Table 2: Solubility of **STX140**

Solvent	Solubility	Reference
DMSO	25 mg/mL	[5]
DMF	30 mg/mL	[5]
Ethanol	14 mg/mL	[5]
DMF:PBS (pH 7.2) (1:7)	0.1 mg/mL	[5]

Table 3: Recommended Storage Conditions

Form	Short-Term Storage (Days to Weeks)	Long-Term Storage (Months to Years)	Reference
Solid Powder	0 - 4°C (Dry, Dark)	-20°C (Dry, Dark)	[1]
Stock Solution	0 - 4°C	-20°C (in aliquots)	[1][7]

Table 4: In-Vitro Activity of **STX140** in Various Cancer Cell Lines

Cell Line	Cancer Type	IC ₅₀ (nM)	Reference
LNCaP	Prostate Cancer	530	[5]
PC3	Prostate Cancer	400	[5]
MDA-MB-231	Breast Cancer	618	[5]
A2780 (wild-type)	Ovarian Cancer	330	[5]
A2780 (Adriamycin-resistant)	Ovarian Cancer	870	[5]
A2780 (Cisplatin-resistant)	Ovarian Cancer	380	[5]
MCF-7	Breast Cancer	Not specified, but effective	[4]

Experimental Protocols

This protocol describes the preparation of a 10 mM stock solution of **STX140**, a common concentration for laboratory use.

Materials:

- **STX140** powder (purity >98%)
- Anhydrous/Sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes (1.5 mL)
- Calibrated analytical balance
- Pipettes and sterile filter tips
- Vortex mixer
- Sterile syringe filter (0.22 µm) for sterilization (optional, if starting with non-sterile components)

Procedure:

- Safety Precautions: Wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses. Handle **STX140** powder in a chemical fume hood.
- Calculate Required Mass:
 - The molecular weight of **STX140** is 460.56 g/mol .
 - To prepare 1 mL of a 10 mM solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = (0.010 \text{ mol/L}) \times (0.001 \text{ L}) \times (460.56 \text{ g/mol}) \times (1000 \text{ mg/g}) = 4.61 \text{ mg}$
- Weighing **STX140**:
 - Carefully weigh out 4.61 mg of **STX140** powder using a calibrated analytical balance and place it into a sterile 1.5 mL microcentrifuge tube.
- Dissolving in DMSO:
 - Add 1 mL of sterile DMSO to the microcentrifuge tube containing the **STX140** powder.
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Visually inspect the solution against a light source to ensure no solid particles remain.
- Sterilization (Optional):
 - For cell culture applications, ensuring sterility is crucial. If the DMSO and tubes used were not certified sterile, the final solution should be sterilized.
 - Aseptically filter the **STX140** solution through a 0.22 μm syringe filter into a new sterile tube. Note that this may result in a minor loss of the final volume.
- Aliquoting and Storage:

- To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile microcentrifuge tubes.
[7]
- Label each aliquot clearly with the compound name, concentration, date of preparation, and solvent.
- Store the aliquots at -20°C for long-term use.[1][7] A working aliquot can be kept at 4°C for short-term use (days to a week).[1]

This protocol provides a general method for diluting the 10 mM stock solution to a final working concentration (e.g., 100 nM) in cell culture medium.

Materials:

- 10 mM **STX140** stock solution in DMSO
- Pre-warmed, complete cell culture medium appropriate for the cell line
- Sterile microcentrifuge tubes or plates
- Pipettes and sterile filter tips

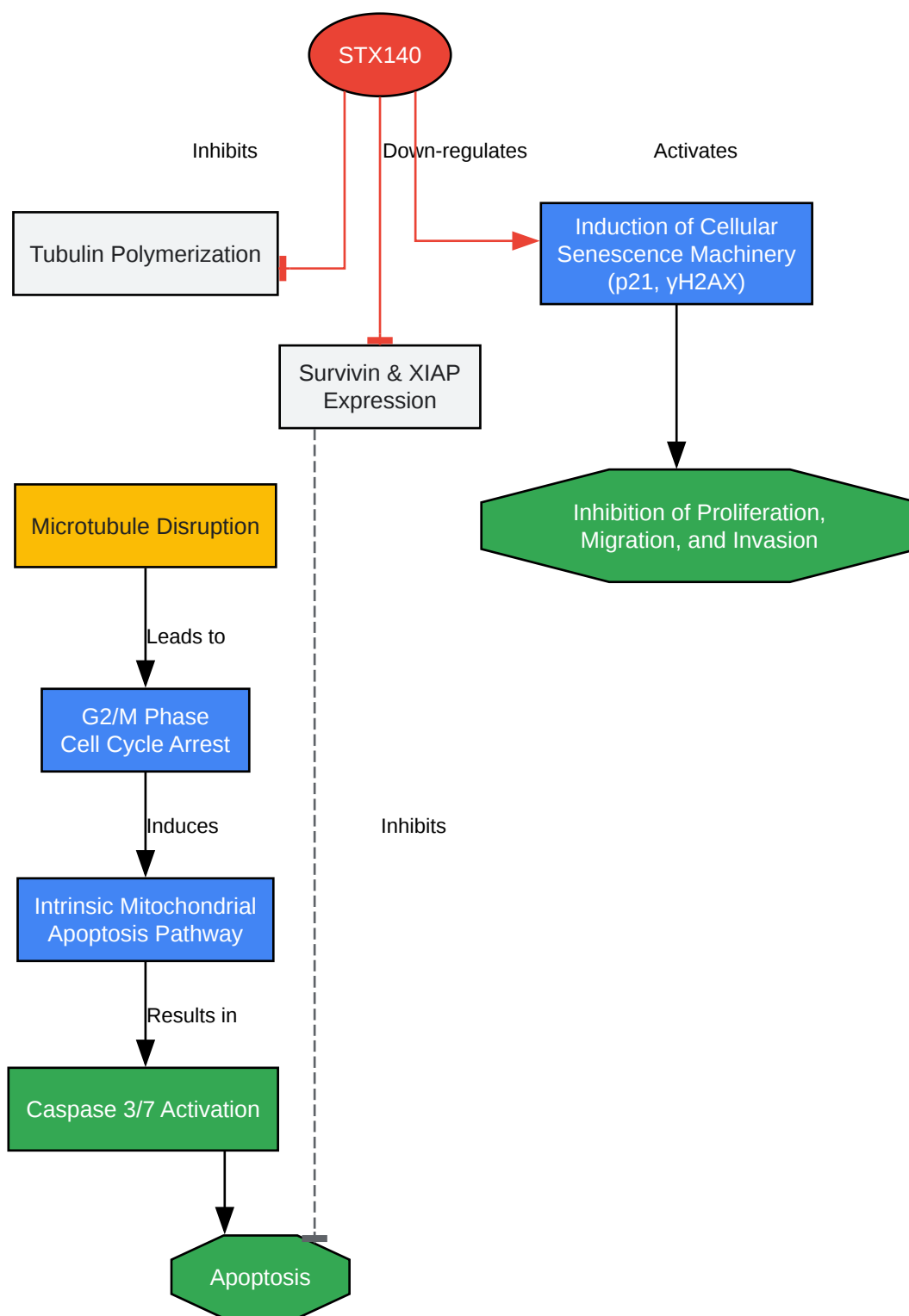
Procedure:

- Thaw Stock Solution:
 - Remove one aliquot of the 10 mM **STX140** stock solution from the -20°C freezer and thaw it at room temperature.
- Prepare Intermediate Dilutions (Serial Dilution):
 - It is recommended to perform serial dilutions to achieve a low nanomolar concentration accurately. Direct dilution of a small volume from the 10 mM stock into a large volume of media can lead to inaccuracies.
 - Step A (1:100 Dilution): Dilute 1 μL of the 10 mM stock solution into 99 μL of sterile cell culture medium to create a 100 μM intermediate solution. Mix well by pipetting.

- Step B (1:1000 Dilution): Dilute 1 μL of the 100 μM intermediate solution into 999 μL of sterile cell culture medium to achieve a final concentration of 100 nM.
- Treating Cells:
 - Add the desired volume of the final 100 nM **STX140** working solution to your cell culture plates.
 - Important: Ensure the final concentration of DMSO in the cell culture medium is non-toxic to the cells (typically $\leq 0.1\%$). Remember to include a vehicle control (medium with the same final concentration of DMSO) in your experimental setup.

Visualizations

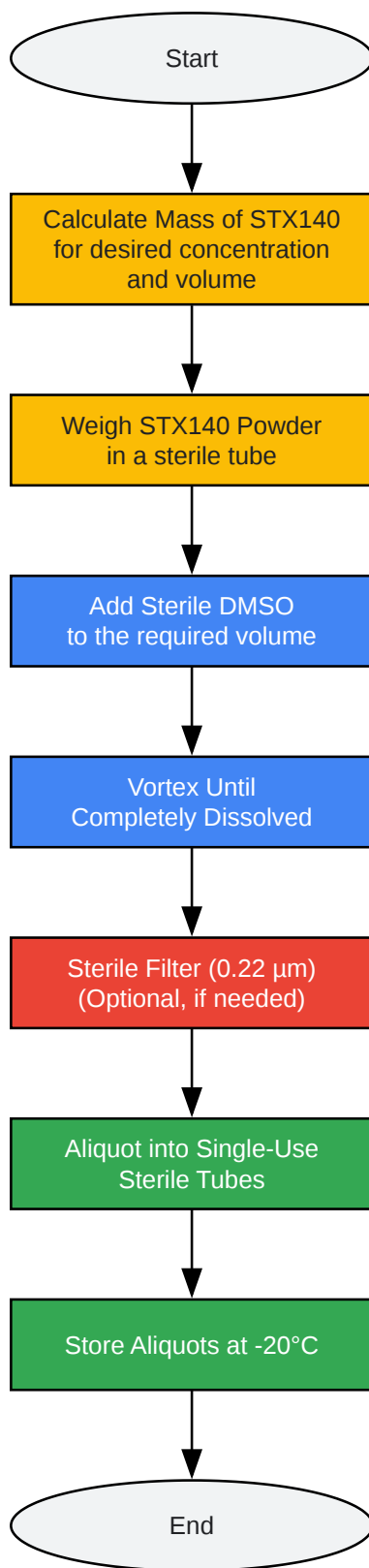
The diagram below illustrates the known signaling pathways affected by **STX140**, leading to its anticancer effects. **STX140** primarily acts as a microtubule-destabilizing agent, which triggers a cascade of events culminating in cell cycle arrest and apoptosis. It also exhibits effects on senescence pathways.



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Caption: **STX140** mechanism of action diagram.

The following flowchart outlines the standard operating procedure for preparing a sterile, aliquoted stock solution of **STX140** for use in cell culture.



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